

stability and storage conditions for 1-Bromo-1-methylcyclopentane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromo-1-methylcyclopentane

Cat. No.: B3049229

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An In-depth Technical Guide to the Stability and Storage of 1-Bromo-1-methylcyclopentane

This technical guide provides comprehensive information on the stability, storage, and handling of **1-Bromo-1-methylcyclopentane** (CAS No. 19872-99-2), a key intermediate in organic synthesis. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Physicochemical Properties

1-Bromo-1-methylcyclopentane is a tertiary alkyl halide with the molecular formula $C_6H_{11}Br$. [1][2][3] Its properties are summarized in the table below.

Property	Value
CAS Number	19872-99-2
Molecular Formula	$C_6H_{11}Br$
Molecular Weight	163.06 g/mol [1][2][3]
Appearance	Flammable liquid[1][2]

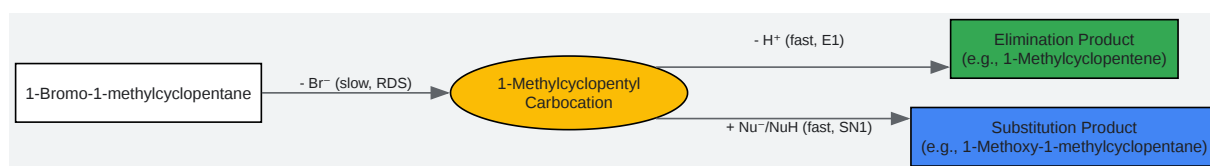
Chemical Stability and Reactivity

Under recommended storage conditions, **1-Bromo-1-methylcyclopentane** is stable.[4] However, it is a reactive compound that can undergo various transformations, primarily

nucleophilic substitution (S_N1) and elimination (E1) reactions, due to the tertiary nature of the carbon atom bonded to the bromine.[1]

Key Reactivity Information:

- Incompatible Materials: Avoid contact with strong oxidizing agents.[4]
- Hazardous Decomposition Products: Thermal decomposition may produce carbon oxides and hydrogen bromide.[4]
- Nucleophilic Substitution and Elimination: As a tertiary alkyl halide, it readily forms a stable tertiary carbocation intermediate, favoring S_N1 and E1 pathways.[1] The solvent polarity plays a crucial role in these reactions.[1] For instance, in the presence of ethanol and silver nitrate, it undergoes a nucleophilic substitution to form 1-methoxycyclopentane.[5] With alcoholic potassium hydroxide, elimination is favored, while aqueous potassium hydroxide favors substitution.[6]
- Solvolysis: The solvolysis of **1-Bromo-1-methylcyclopentane**, for example in methanol, proceeds through the formation of a carbocation intermediate to yield the corresponding ether product.[7][8][9]



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Caption: S_N1 and E1 reaction pathways for **1-Bromo-1-methylcyclopentane**.

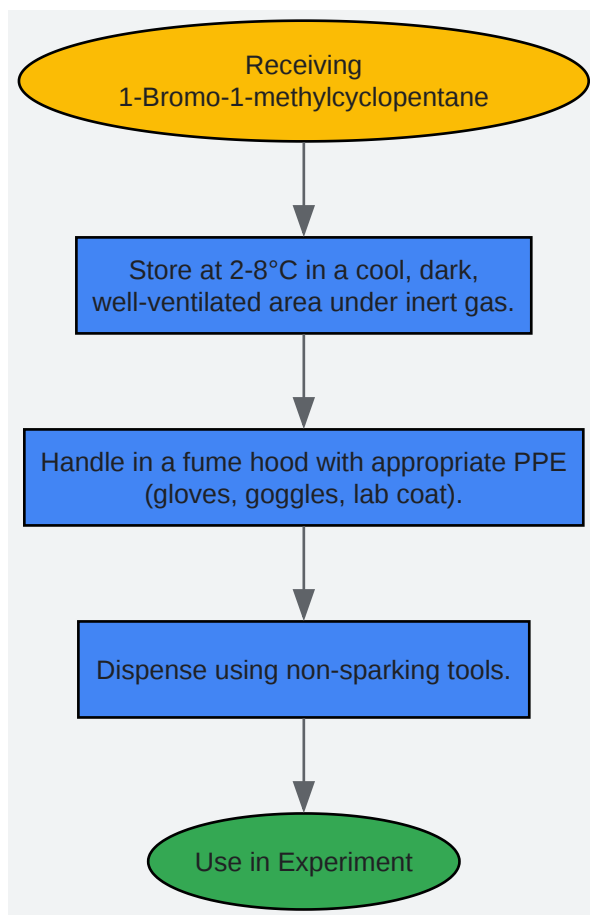
Recommended Storage and Handling

Proper storage and handling are crucial to maintain the integrity of **1-Bromo-1-methylcyclopentane** and ensure laboratory safety.

Parameter	Recommendation
Storage Temperature	2-8°C[1]
Atmosphere	Store under an inert atmosphere.[1]
Container	Keep in a tightly closed container.[1][4]
Environment	Store in a cool, dark, dry, and well-ventilated place.[1][4]
Hazards to Avoid	Keep away from heat, sparks, open flames, and other ignition sources.[1][10]

GHS Hazard Information:

- H225/H226: Highly flammable liquid and vapor.[1][2]
- H315: Causes skin irritation.[1][2][4]
- H319: Causes serious eye irritation.[1][2][4]
- H335: May cause respiratory irritation.[1][2][4]



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Caption: Recommended workflow for handling and storage.

Experimental Protocols

While specific stability studies for **1-Bromo-1-methylcyclopentane** are not readily available in the public domain, a general protocol for assessing the stability of similar halogenated hydrocarbons can be adapted.

General Protocol for Accelerated Stability Testing:

- **Sample Preparation:** Aliquot **1-Bromo-1-methylcyclopentane** into several amber glass vials with Teflon-lined caps. A subset of samples may include a stabilizer (e.g., a radical scavenger) to assess its effect.
- **Storage Conditions:** Place the vials in temperature- and humidity-controlled chambers at various conditions. A typical set of accelerated conditions might be 40°C/75% RH. A control

set should be stored under the recommended conditions (2-8°C).

- Time Points: Withdraw samples at predetermined time points (e.g., 0, 1, 3, and 6 months).
- Analysis: Analyze the samples at each time point for purity and the presence of degradation products.
 - Purity Assay: Use Gas Chromatography with Flame Ionization Detection (GC-FID) to determine the purity of the compound.
 - Degradant Identification: Use Gas Chromatography-Mass Spectrometry (GC-MS) to identify potential degradation products, such as elimination products (e.g., 1-methylcyclopentene) or hydrolysis products.
- Data Evaluation: Plot the purity of **1-Bromo-1-methylcyclopentane** as a function of time for each storage condition. This can be used to estimate the shelf life of the compound under different conditions.

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- To cite this document: BenchChem. [stability and storage conditions for 1-Bromo-1-methylcyclopentane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3049229#stability-and-storage-conditions-for-1-bromo-1-methylcyclopentane]

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